

A Comparative Guide to International Restriction Standards for Allergenic Disperse Dyes

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Compound of Interest

Compound Name: Disperse Orange 1

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This guide provides a comprehensive comparison of international standards restricting the use of allergenic disperse dyes in textile products. Disperse dyes are a class of synthetic colorants used primarily for dyeing polyester and other synthetic fibers. While effective and economical, a number of these dyes have been identified as potent skin sensitizers, capable of causing allergic contact dermatitis (ACD).[1][2] Growing awareness of their potential health risks has led to the establishment of regulatory and voluntary restrictions worldwide. This guide outlines the key regulations in the European Union, Germany, and Japan, as well as the influential voluntary standard OEKO-TEX® Standard 100, offering a comparative analysis of restricted substances, limit values, and testing methodologies.

Comparative Analysis of Restriction Standards

The following tables summarize the key differences and similarities between the major international standards governing allergenic disperse dyes.

Table 1: Overview of Key Regulations and Standards

Regulation/Standard	Jurisdiction/Scope	Key Features
REACH (EC) No 1907/2006	European Union	Restricts certain carcinogenic disperse dyes under Annex XVII, entry 72.[3] Azo dyes that can release specific carcinogenic aromatic amines are also restricted under Annex XVII, entry 43.[4][5]
German Food and Feed Code (LFGB)	Germany	Prohibits or restricts a list of allergenic and carcinogenic disperse dyes in consumer goods that come into contact with the skin.
Act on Control of Household Products Containing Harmful Substances (Law 112)	Japan	Regulates harmful substances in household products, including textiles. Restrictions on azo dyes that can release specific aromatic amines are in place.
OEKO-TEX® Standard 100	International (Voluntary)	A globally recognized certification system for textiles tested for harmful substances. It includes a comprehensive list of banned allergenic and carcinogenic dyes with strict limit values.

Table 2: Comparison of Restricted Allergenic and Carcinogenic Disperse Dyes and Their Limits

C.I. Name	CAS Number	EU REACH (Annex XVII) Limit (mg/kg)	German LFGB Limit (mg/kg)	OEKO-TEX® Standard 100 Limit (mg/kg)	Classification
Disperse Blue 1	2475-45-8	50	≤ 75	Not detected	Carcinogenic
Disperse Blue 3	2475-46-9	Not specified	≤ 75	50	Allergenic
Disperse Blue 7	3179-90-6	Not specified	≤ 75	50	Allergenic
Disperse Blue 26	3860-63-7	Not specified	≤ 75	50	Allergenic
Disperse Blue 35	12222-75-2	Not specified	≤ 75	50	Allergenic
Disperse Blue 102	12222-97-8	Not specified	≤ 75	50	Allergenic
Disperse Blue 106	12223-01-7	Not specified	≤ 75	50	Allergenic
Disperse Blue 124	61951-51-7	Not specified	≤ 75	50	Allergenic
Disperse Brown 1	23355-64-8	Not specified	≤ 75	50	Allergenic
Disperse Orange 1	2581-69-3	Not specified	≤ 75	50	Allergenic
Disperse Orange 3	730-40-5	Not specified	≤ 75	50	Allergenic
Disperse Orange 11	82-28-0	Not specified	Not specified	Not detected	Carcinogenic

Disperse Orange 37/76	12223-33-5	Not specified	≤ 75	50	Allergenic
Disperse Red 1	2872-52-8	Not specified	≤ 75	50	Allergenic
Disperse Red 11	2872-48-2	Not specified	≤ 75	50	Allergenic
Disperse Red 17	3179-89-3	Not specified	≤ 75	50	Allergenic
Disperse Yellow 1	119-15-3	Not specified	≤ 75	50	Allergenic
Disperse Yellow 3	2832-40-8	50	≤ 75	Not detected	Carcinogenic
Disperse Yellow 9	6373-73-5	Not specified	≤ 75	50	Allergenic
Disperse Yellow 23	6250-23-3	Not specified	Not specified	50	Allergenic
Disperse Yellow 39	12236-29-2	Not specified	≤ 75	50	Allergenic
Disperse Yellow 49	54824-37-2	Not specified	≤ 75	50	Allergenic
Basic Red 9	569-61-9	50	Not specified	Not detected	Carcinogenic
Basic Violet 3	548-62-9	50	Not specified	Not detected	Carcinogenic

Note: "Not specified" indicates that the dye is not explicitly listed in the specific regulation for a general restriction, though it may be covered under broader categories like azo dyes. "Not detected" implies the substance should not be present at the analytical detection limit.

Performance Comparison: Allergenic Dyes vs. Safer Alternatives

The selection of dyes in the textile industry is a balance between performance, cost, and safety. While allergenic disperse dyes have been valued for their dyeing properties on synthetic fibers, the industry is increasingly adopting safer alternatives.

Table 3: Performance Characteristics of Allergenic Dyes vs. Alternatives

Performance Metric	Allergenic Disperse Dyes (e.g., Disperse Blue 35)	Safer Alternatives (e.g., other disperse dyes, natural dyes)	Supporting Data/Observations
Color Fastness to Washing	Generally good to excellent.	Varies. Some modern synthetic alternatives like Disperse Blue 56, 79, and 183 show comparable or even superior wash fastness to Disperse Blue 35. Natural dyes often exhibit lower wash fastness, though this can be improved with mordants.	
Color Fastness to Light	Moderate to good.	Varies. Some alternatives offer improved light fastness. Certain natural pigments have demonstrated superior lightfastness compared to some commercial dyes.	
Dyeing Efficiency & Color Yield	High efficiency on polyester fibers.	Modern alternatives are designed for high efficiency on synthetic fibers. Natural dyes may have lower color yields and require specific dyeing conditions.	The textile industry continues to develop high-performance, non-allergenic dyes to match the efficiency of older, problematic dyes.
Cost-Effectiveness	Generally low cost.	The cost of alternatives can be	Increasing regulatory pressure and

higher, which has been a barrier to their widespread adoption. Natural dyes can also be more expensive due to raw material sourcing and processing.

consumer demand for sustainable and safe products are driving down the cost of alternatives.

Experimental Protocols for Key Analyses

The detection and quantification of restricted disperse dyes in textiles are performed using standardized analytical methods.

1. Determination of Disperse Dyes in Textiles (DIN 54231)

This German standard is a widely referenced method for the detection of disperse dyes.

- Principle: The textile sample is subjected to an extraction process using a suitable solvent (e.g., methanol or a mixture of methanol and dichloromethane) to dissolve the disperse dyes. The resulting extract is then analyzed to identify and quantify the specific dyes.
- Methodology:
 - Sample Preparation: A representative sample of the dyed textile is accurately weighed.
 - Extraction: The sample is placed in an extraction thimble and extracted with the chosen solvent in a Soxhlet apparatus or using ultrasonic extraction.
 - Analysis: The extract is concentrated and analyzed using chromatographic techniques.
 - Thin-Layer Chromatography (TLC): Often used for initial screening to identify the presence of restricted dyes by comparing the retention factor (R_f) values of spots with those of standard reference dyes.
 - High-Performance Liquid Chromatography (HPLC) with Diode-Array Detection (DAD) or Mass Spectrometry (MS): Used for confirmation and quantification. The retention times

and UV-Vis spectra (for DAD) or mass-to-charge ratio (for MS) of the peaks in the sample extract are compared with those of known standards.

- Quantification: The concentration of each identified dye is calculated based on a calibration curve generated from standard solutions of known concentrations.

2. Quantitative Analysis of Disperse Dyes by LC-MS (SATRA TM459)

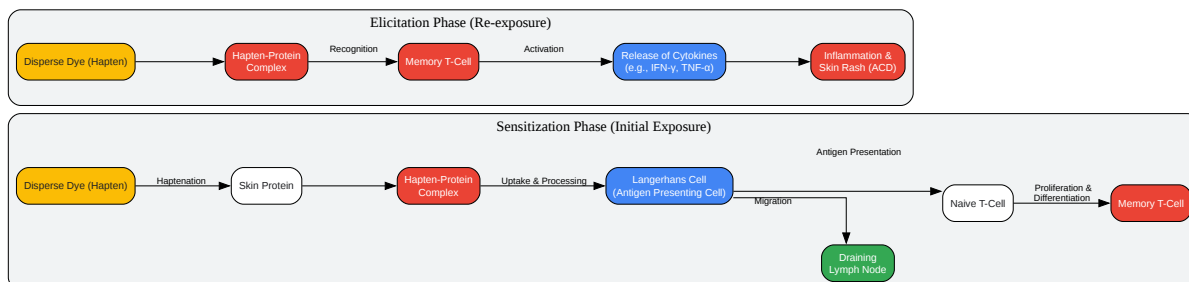
This method is specifically designed for the quantitative analysis of disperse dyes using a more sensitive and specific technique.

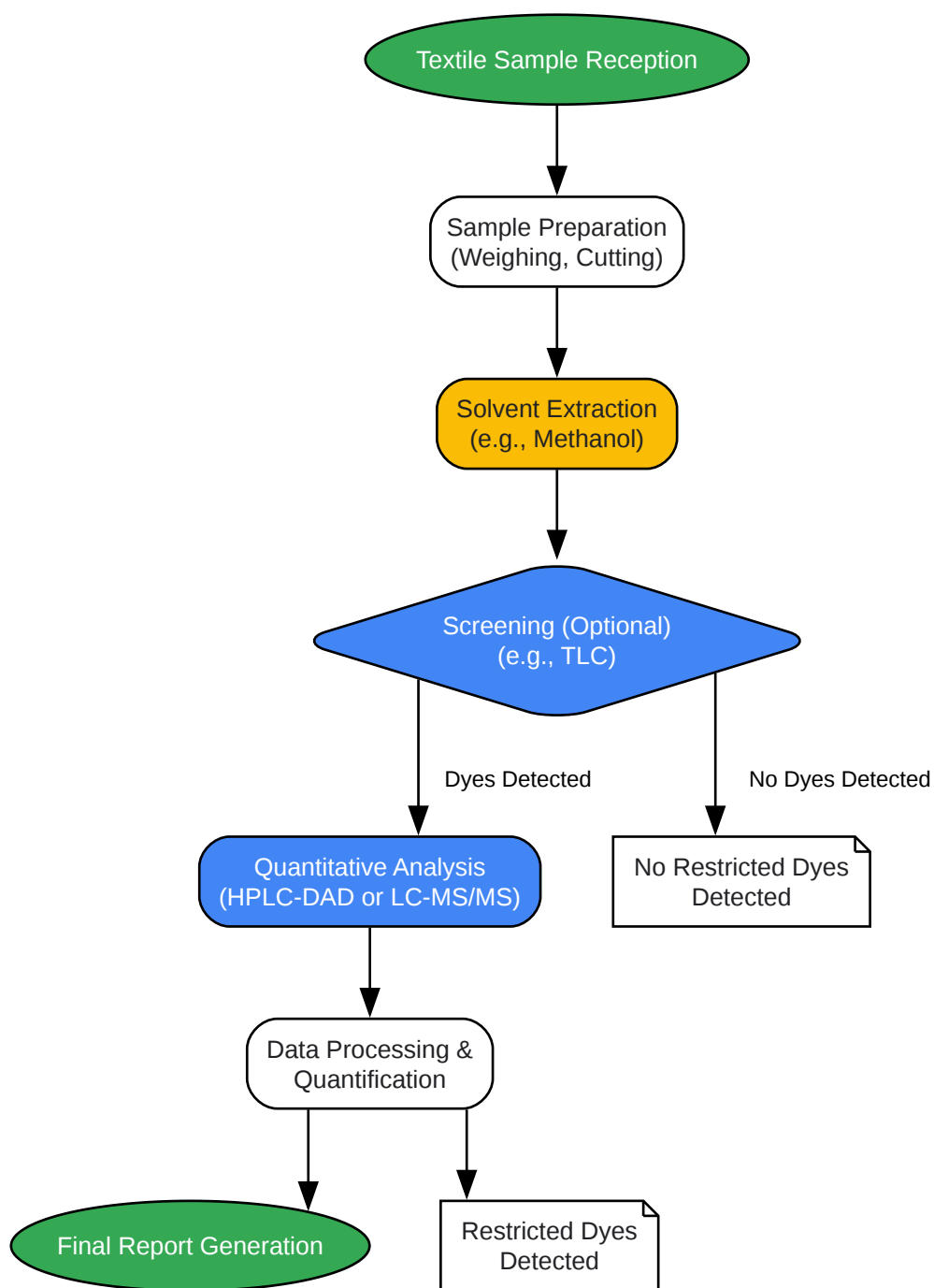
- Principle: This method utilizes liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) for the highly selective and sensitive quantification of target disperse dyes.
- Methodology:
 - Extraction: A textile sample is extracted with methanol using ultrasonic agitation.
 - Filtration: The extract is filtered to remove any solid particles.
 - LC-MS/MS Analysis: The filtered extract is injected into the LC-MS/MS system. The system separates the individual dyes, and the mass spectrometer detects and quantifies them based on their specific parent and daughter ion transitions (Multiple Reaction Monitoring - MRM).
 - Calculation: The concentration of each disperse dye in the material is calculated in mg/kg.

Mandatory Visualizations

Signaling Pathway for Allergic Contact Dermatitis (ACD)

The diagram below illustrates the key events in the sensitization and elicitation phases of allergic contact dermatitis induced by disperse dyes, which act as haptens.





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